

# butane-1,4-diol hexanedioic acid copolymer properties

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## Introduction to PBA: A Biobased Aliphatic Polyester

Poly(butylene adipate) (PBA) is an aliphatic polyester synthesized from 1,4-butanediol (1,4-BDO) and hexanedioic acid (adipic acid). It belongs to the family of poly(alkylene dicarboxylate)s, which are recognized for their biodegradability and potential production from renewable resources [1]. The development of biorefineries has enabled the bio-based production of both adipic acid (from glucose, lignin, or fatty acids) and 1,4-BDO (via hydrogenation of bio-succinic acid), making fully biobased PBA a viable and sustainable material [2] [1].

## Synthesis and Manufacturing Protocols

The synthesis of high molecular weight PBA typically relies on catalyzed polycondensation reactions. The following protocols are standard in research and development settings.

**1. Thermal Polycondensation with TTIP Catalyst** This is a common method for synthesizing PBA and its copolyesters in a laboratory setting [2].

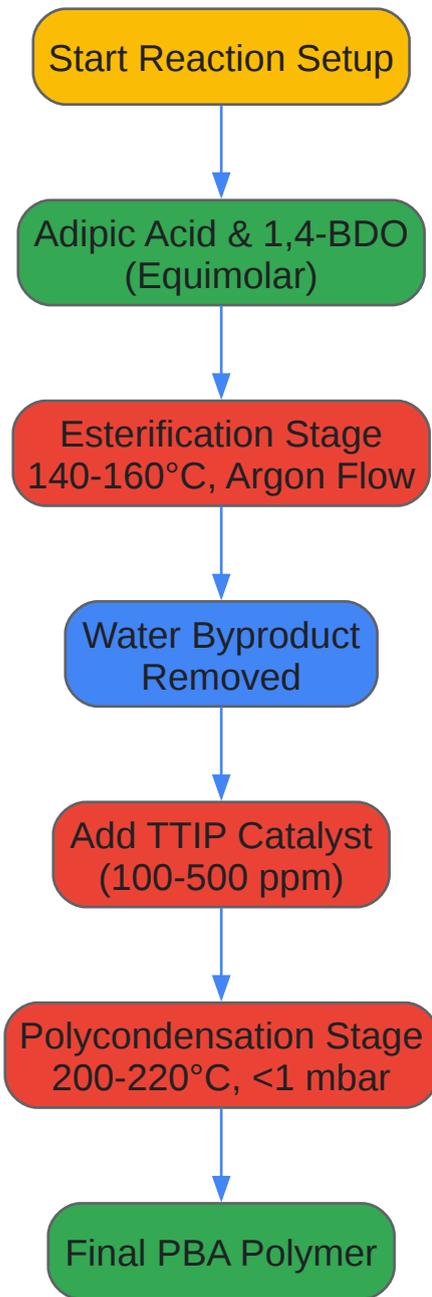
- **Primary Materials:** Adipic acid (AA, 99% purity), 1,4-Butanediol (1,4-BDO, 99% purity), Titanium(IV) isopropoxide (TTIP, 98+% purity) as a catalyst.
- **Equipment Setup:** A reactor equipped with mechanical stirring, an argon inlet/outlet for inert atmosphere, and a distillation apparatus for water removal.

- **Procedure:**
  - **Esterification Stage:** Adipic acid and 1,4-BDO are combined in an equimolar ratio. The reaction is heated to a temperature range of **140–160 °C** under a constant argon flow. The reaction proceeds until the theoretical amount of water is collected.
  - **Polycondensation Stage:** After esterification, TTIP catalyst is added at a concentration of **100–500 ppm** (relative to the total monomer mass). The pressure is gradually reduced to below **1 mbar** while the temperature is increased to **200–220 °C**. This stage continues for several hours to build the polymer chain.
- **Kinetic Insight:** Studies show that the esterification reaction between 1,4-BDO and AA follows second-order kinetics. The reaction rate increases with temperature, and the use of a TTIP catalyst significantly enhances the extent of the reaction compared to uncatalyzed systems [2].

**2. Alternative Synthesis Pathways** Other methods have been developed to achieve high molecular weights or more environmentally friendly processing [1]:

- **Enzyme-Catalyzed Polycondensation:** Using immobilized lipase B from *Candida antarctica* (CALB) as a catalyst. This eco-friendly method can be performed under milder temperatures and solvent-free conditions or in diisopropyl ether.
- **Ring-Opening Polymerization (ROP):** This method involves the synthesis of cyclic oligomers of butylene adipate, which are then polymerized via ROP. This pathway can achieve higher molecular weights (e.g.,  $M-W \sim 130,000$  g/mol) than direct polycondensation.

The workflow below illustrates the primary synthesis pathway.



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*Synthesis workflow for PBA via catalyzed polycondensation.*

## Material Properties and Characterization

The properties of PBA are crucial for determining its suitability for various applications, particularly in biodegradable plastics and biomedicine.

**Thermal and Crystalline Properties** PBA is a crystalline polymer. Its thermal properties can be characterized as follows [1]:

Property	Typical Value / Range	Measurement Technique
Glass Transition Temperature ( $T_g$ )	Approximately <b>-60 °C</b>	Differential Scanning Calorimetry (DSC)
Melting Temperature ( $T_m$ )	Approximately <b>55-60 °C</b>	Differential Scanning Calorimetry (DSC)
Thermal Stability	Stable up to <b>~300 °C</b>	Thermogravimetric Analysis (TGA)

### Molecular Weight and Crystallinity

- Molecular Weight:** Conventional polycondensation typically results in a number-average molecular weight ( $M_n$ ) of less than **30,000 g/mol**, though optimized processes and ROP can achieve significantly higher values [1].
- Crystallinity:** PBA is a crystalline material. The crystalline structure of homopolymers like PBA has been well-studied using techniques like Wide-Angle X-ray Scattering (WAXS) [1].

## Copolyester Modification and Properties

Incorporating co-monomers like 2,3-butanediol (2,3-BDO) is a key strategy to modify the properties of the base polymer [2].

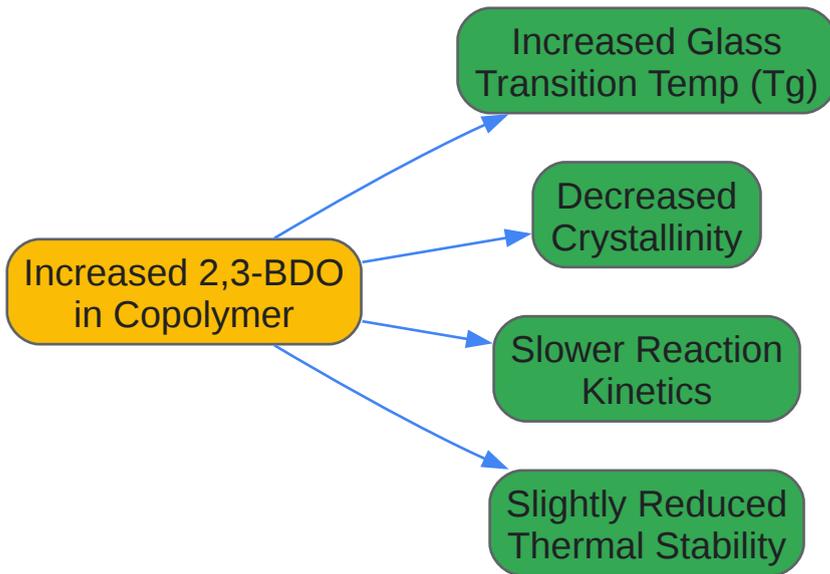
### Rationale for Copolymerization

- Property Tuning:** 2,3-BDO, with its two secondary hydroxyl groups, introduces steric hindrance and chain irregularity. This leads to a decrease in crystallinity and an increase in the glass transition temperature ( $T_g$ ), making the material more suitable for applications like adhesives or flexible coatings [2].
- Bio-based Content:** 2,3-BDO is a natural fermentation product of bacteria, enhancing the renewable content of the final copolyester [2].

**Properties of P(BA-co-B'A) Copolyesters** Research on copolyesters of adipic acid with both 1,4-BDO and 2,3-BDO (denoted as PBB'A) reveals how the monomer ratio influences material properties [2]:

Property	Effect of Increasing 2,3-BDO Content	Experimental Evidence
<b>Reactivity</b>	Lower esterification rate due to less reactive secondary OH groups.	Kinetic studies showing slower reaction progress vs. 1,4-BDO [2].
<b>Crystallinity</b>	Significant decrease in crystallinity.	DSC and WAXS analysis showing reduced crystal formation [2].
<b>Glass Transition (( T_g ))</b>	Increase in T <sub>g</sub> .	DSC showing a shift in T <sub>g</sub> to higher temperatures [2].
<b>Thermal Degradation</b>	Slight decrease in thermal stability.	TGA showing a marginally lower onset temperature for degradation [2].

The relationships between copolymer composition and its properties are summarized below.



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*Relationship between 2,3-BDO content and copolyester properties.*

## Experimental Protocols for Characterization

The following methodologies are essential for characterizing the synthesized (co)polyesters.

### 1. Kinetics of Esterification

- **Objective:** To monitor the progress of the esterification reaction and determine rate constants.
- **Protocol:** Aliquots are periodically taken from the reaction mixture. The acid number is determined by titration, or the extent of reaction is monitored by measuring the amount of water produced. The data is fitted to a second-order kinetic model [2].

### 2. Molecular Weight Determination

- **Technique:** Size Exclusion Chromatography (SEC).
- **Protocol:** Polymer samples are dissolved in an appropriate solvent (e.g., chloroform). The solution is passed through a column, and the molecular weight is determined relative to polystyrene standards [2].

### 3. Thermal Property Analysis

- **Differential Scanning Calorimetry (DSC):** A small sample (5-10 mg) is sealed in a pan. It is subjected to a heat-cool-heat cycle (e.g., -80 °C to 150 °C) under a nitrogen atmosphere. The glass transition ( $T_g$ ), melting ( $T_m$ ), and crystallization temperatures are determined from the thermograms [2].
- **Thermogravimetric Analysis (TGA):** A small sample is heated from room temperature to 600 °C at a constant rate (e.g., 10 °C/min) under nitrogen. The weight loss is recorded to determine the thermal degradation profile [2].

## Applications and Conclusion

PBA and its copolymers are primarily used to create **biodegradable plastics** as an alternative to polyolefins. Their biodegradability makes them attractive for disposable items, reducing "white pollution" [1]. Furthermore, the ability to tune properties like crystallinity and  $T_g$  through copolymerization (e.g., with 2,3-BDO) expands their utility into specialized areas such as **adhesives** and **coatings** [2].

In the biomedical field, aliphatic polyesters like PBA are investigated for applications such as **hydrogels**, **soft tissue engineering**, and **drug delivery systems** [1]. The incorporation of  $\alpha$ -amino acids to create poly(ester amide)s is a particularly advanced development, combining the biodegradability of esters with the enhanced mechanical and interactive properties provided by amide bonds [1].

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## References

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2. Kinetic study between 1,4- and 2,3-butanediol and their ... [sciencedirect.com]

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